

# Application Notes and Protocols for 4-Fluorobenzoylacetoneitrile

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## Compound of Interest

Compound Name: 4-Fluorobenzoylacetoneitrile

Cat. No.: B105857

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This document provides detailed application notes and protocols for the safe handling and storage of **4-Fluorobenzoylacetoneitrile** (CAS: 4640-67-9). Adherence to these procedures is crucial to ensure personnel safety and maintain the integrity of the compound.

## Material Identification and Properties

**4-Fluorobenzoylacetoneitrile** is a chemical intermediate commonly used in the synthesis of pharmaceuticals and other specialty chemicals.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source
Synonyms	3-Oxo-3-(4-fluorophenyl)propionitrile, 4-Fluorophenacyl cyanide	[2][3]
CAS Number	4640-67-9	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>6</sub> FNO	[2][3]
Molecular Weight	163.15 g/mol	[2]
Appearance	White to light yellow powder or crystal	
Melting Point	84-88 °C	[2]
Solubility	Soluble in dimethylformamide and dimethyl sulfoxide.	[1]

## Hazard Identification and Safety Precautions

**4-Fluorobenzoylacetonitrile** is classified as a hazardous substance.[2] A thorough understanding of its potential hazards is essential for safe handling.

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[2]
- Skin Irritation (Category 2): Causes skin irritation.[2]
- Eye Irritation (Category 2): Causes serious eye irritation.[2]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[2]

Precautionary Statements:

- Prevention: Avoid breathing dust. Wash skin thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear

protective gloves, eye protection, and face protection.[4]

- Response: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth. If on skin, wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. If inhaled, remove person to fresh air and keep comfortable for breathing.[4]
- Storage: Store in a well-ventilated place. Keep container tightly closed.[4]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[4]

## Experimental Protocols

### Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **4-Fluorobenzoylacetonitrile**:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[5]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.[6]
- Respiratory Protection: For operations that may generate dust, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a dust mask (type N95 or better).[2][6][7]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[7]

### Handling Protocol

- Preparation:
  - Ensure a safety shower and eyewash station are readily accessible.[7]
  - Work in a well-ventilated area, preferably in a chemical fume hood.[5]

- Gather all necessary equipment and reagents before starting the experiment.
- Dispensing:
  - Handle as a solid to minimize dust generation.
  - Avoid breathing dust.[\[4\]](#)
  - Wash hands thoroughly after handling.[\[4\]](#)
  - Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Post-Handling:
  - Clean the work area thoroughly after use.
  - Securely close the container of **4-Fluorobenzoylacetone**.[\[4\]](#)
  - Decontaminate or dispose of used PPE according to institutional guidelines.

## Storage Protocol

- Container: Keep the container tightly closed.[\[4\]](#)
- Location: Store in a dry, cool, and well-ventilated place.[\[4\]](#)[\[7\]](#)
- Conditions to Avoid: Keep away from heat, sparks, and open flames.[\[4\]](#)[\[7\]](#)
- Incompatible Materials: Store separately from strong oxidizing agents, strong acids, and strong bases.[\[7\]](#)

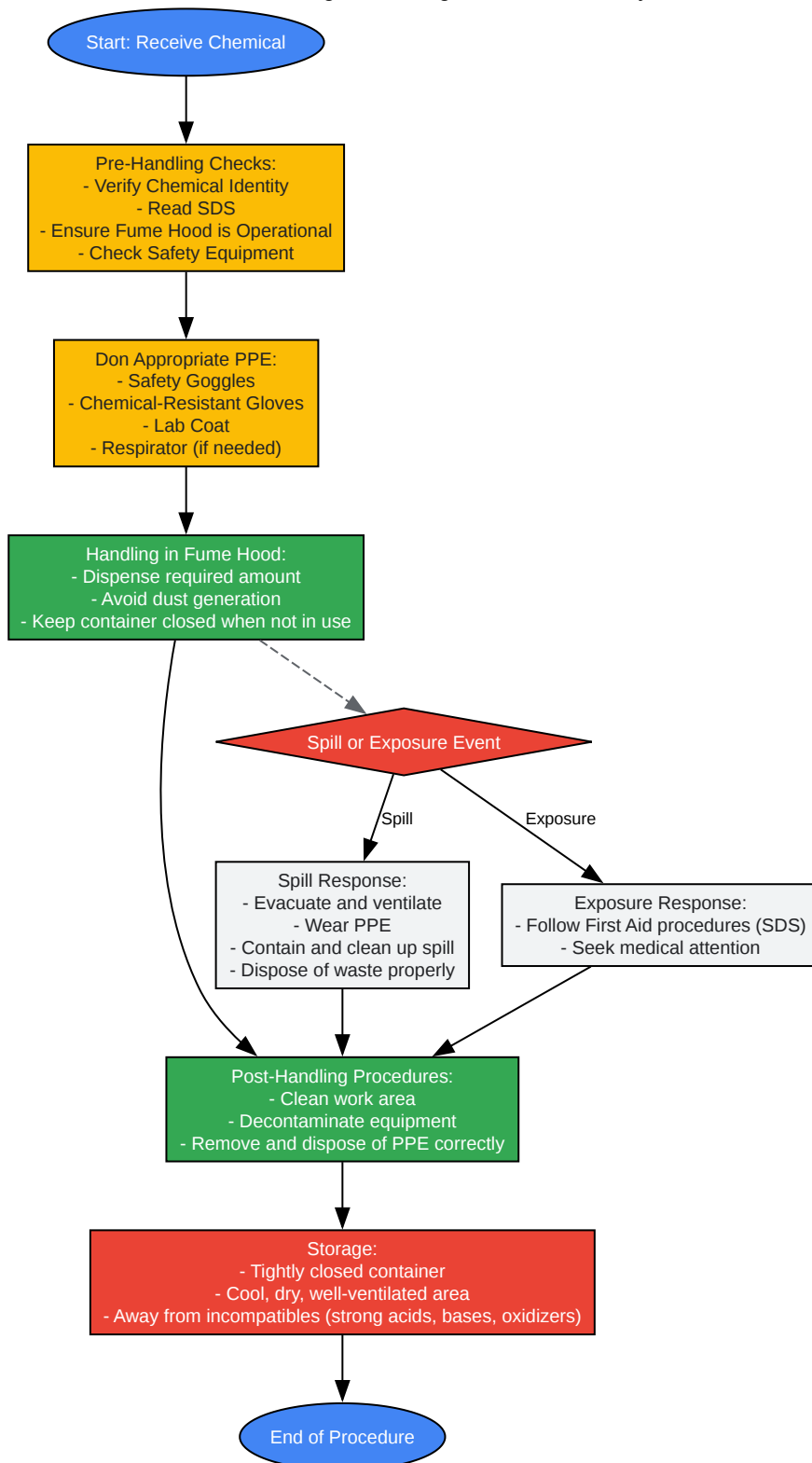
## Accidental Release (Spill) Protocol

- Evacuation and Ventilation:
  - Evacuate non-essential personnel from the spill area.
  - Ensure adequate ventilation.
- Containment and Cleanup:

- Wear appropriate PPE as described in section 3.1.
- Avoid generating dust.
- Carefully sweep up the spilled solid and place it into a suitable, labeled container for disposal.
- Clean the spill area with a suitable solvent and then wash with soap and water.
- Waste Disposal:
  - Dispose of the collected waste and contaminated materials in accordance with local, state, and federal regulations.[\[4\]](#)

## Diagrams

## Workflow for Safe Handling and Storage of 4-Fluorobenzoylacetonitrile

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Caption: Safe handling and storage workflow.

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